

Natural abundance and geological sources of Rhenium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhenium

Cat. No.: B1218776

[Get Quote](#)

An in-depth technical guide on the natural abundance and geological sources of **Rhenium**, prepared for researchers, scientists, and drug development professionals.

Introduction

Rhenium (Re) is a silvery-gray, heavy, third-row transition metal with atomic number 75.^[1] It is one of the rarest elements in the Earth's crust, making its study and extraction a subject of significant interest.^{[1][2]} Its exceptional properties, including an extremely high melting point (3186 °C) and excellent resistance to heat and wear, make it a critical component in high-temperature superalloys for jet and industrial gas turbine engines and in platinum-rhenium catalysts for producing high-octane, lead-free gasoline.^{[2][3][4][5]} This guide provides a comprehensive overview of the natural abundance of **Rhenium**, its isotopic composition, and its primary geological sources, along with the methodologies used for its quantification in geological samples.

Natural Abundance and Isotopic Composition

Rhenium is one of the least abundant elements in the Earth's continental crust, with an estimated average concentration of less than 1 part per billion (ppb). Some sources quote the average abundance at 0.5 to 1 ppb.^[1] It does not form its own distinct minerals in commercially viable concentrations but is instead widely dispersed, typically occurring as a substitute for molybdenum in the mineral molybdenite (MoS_2).^{[2][3][5]}

Isotopic Abundance

Naturally occurring **rhenium** is a mixture of two isotopes: one stable isotope, ^{185}Re , and one long-lived radioactive isotope, ^{187}Re .^{[1][6]} The beta decay of ^{187}Re to Osmium-187 (^{187}Os), with a very long half-life of approximately 41.6 billion years, is the basis for the **Rhenium-Osmium** (Re-Os) dating method used extensively in geology and geochemistry.^{[1][7]}

Table 1: Natural Abundance of **Rhenium** Isotopes

Isotope	Natural Abundance (atom %)	Stability	Half-Life
^{185}Re	37.40% ^{[1][6][7][8][9]}	Stable	-

| ^{187}Re | 62.60%^{[1][6][7][8][9]} | Radioactive (Beta Decay) | 4.16×10^{10} years^[6] |

Abundance in Geological Environments

Rhenium's abundance varies significantly across different geological settings. Its concentration is highest in specific types of ore deposits, from which it is commercially extracted.

Table 2: Abundance of **Rhenium** in Various Geological Environments

Environment	Estimated Abundance	Reference
Earth's Continental Crust	< 1 ppb	^[4]
Earth's Crust (general)	0.001 ppm (1 ppb)	^[10]
Upper Crustal Rocks (average)	0.39 ppb	^[11]
Granites	0.22 - 0.56 ppb	^[11]

| Basalts | 0.5 - 1.5 ppb ^[11] |

Geological Sources of Rhenium

The vast majority of the world's **rhenium** is not mined from primary ores but is recovered as a byproduct from the processing of molybdenum and copper ores.^{[1][3][12]} The primary

geological sources are porphyry copper deposits, with sediment-hosted stratabound copper deposits also contributing significantly.[2][13]

Porphyry Copper Deposits

Porphyry copper deposits are the world's most significant source of **rhodium**. [2][3] These large, low-grade deposits are formed from hydrothermal fluids associated with magmatic intrusions. In these systems, **rhodium** is primarily hosted within the mineral molybdenite (MoS_2), where it substitutes for molybdenum. [2][5] The concentration of **rhodium** in molybdenite from these deposits can vary by orders of magnitude, ranging from hundreds to several thousand parts per million (ppm). [2][14]

Continental-arc porphyry copper-(molybdenum-gold) deposits supply most of the world's **rhodium**. [2] Major **rhodium**-producing regions with these types of deposits include Chile, the United States, Peru, and Mexico. [2][12] Chile is the world's leading producer of **rhodium**, a direct result of its massive porphyry copper mining operations. [1][2]

Sediment-Hosted Stratabound Copper Deposits

A smaller but still significant portion of global **rhodium** production comes from sediment-hosted stratabound copper deposits. [2][15] Notable examples include the Kupferschiefer deposits in Poland and sandstone-hosted deposits in Kazakhstan. [2][15] In these deposits, **rhodium** is associated with copper sulfide minerals, and its residence site is not as well understood as in porphyry systems. [5][13]

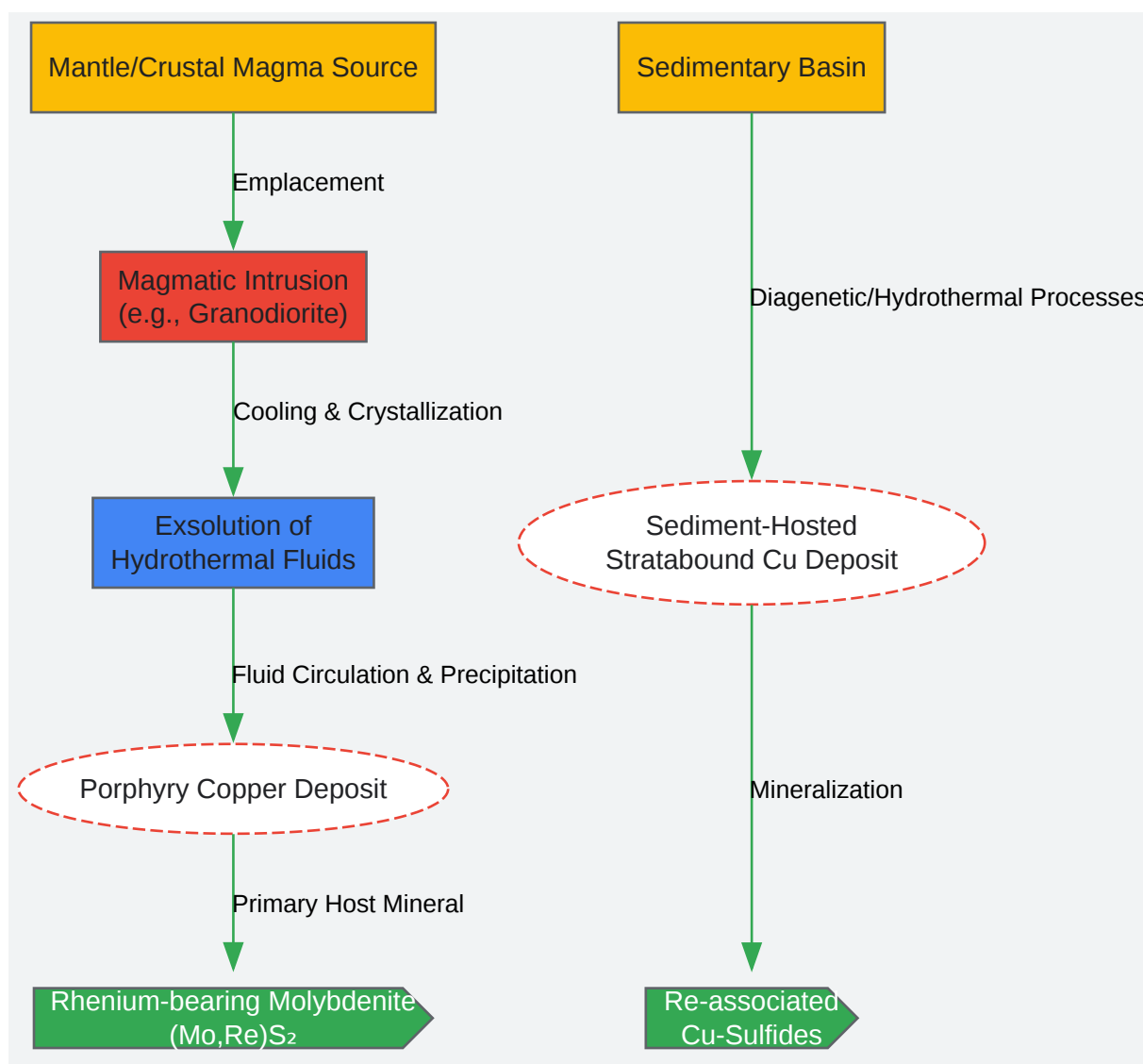
Other Occurrences

Rhodium can also be found in other geological settings, though these are not typically of commercial importance for primary extraction. **Rhodium** is most enriched in molybdenites from volcanic sublimates, which can have exceptionally high concentrations. [14] It is also found in trace amounts in minerals such as columbite and tantalite. [3]

Table 3: **Rhodium** Concentration in Molybdenite from Various Deposit Types

Geological Deposit Type	Geometric Mean Re Concentration in Molybdenite (ppm)	Range of Re Concentration in Molybdenite (ppm)	Reference
Volcanic Sublimates	23,800	-	[14]
Porphyry Cu Deposits	470	100 - 3,000	[14]
Porphyry Cu-Au Deposits	430	-	[14]
Skarn Fe and Au Deposits	540 - 560	-	[14]
Arc-Related Porphyry Mo Deposits	-	≤ 150	
Climax-Type Porphyry Mo Deposits	-	≤ 35	
Greisens	1	-	[14]

| Quartz Vein-Hosted W-Sn Deposits | 2 | - |[14] |



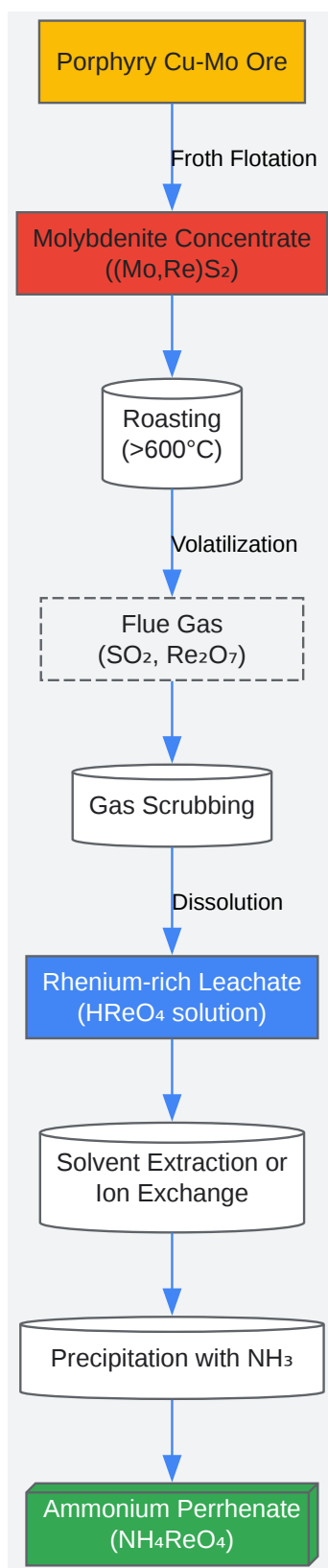
[Click to download full resolution via product page](#)

Caption: Geological pathways leading to the concentration of **Rhenium** in major ore deposit types.

Extraction and Recovery Workflow

Rhenium is recovered almost exclusively as a byproduct.[3] In porphyry copper operations, molybdenite is first separated from copper sulfide ores. The resulting molybdenite concentrate, containing ppm levels of **rhenium**, is then roasted. During roasting, **rhenium** volatilizes into **rhenium** heptoxide (Re_2O_7), which is captured in the flue gas scrubbing systems.[2][5][16] The captured **rhenium** is then processed through hydrometallurgical techniques, such as solvent

extraction or ion exchange, to produce a high-purity ammonium perrhenate (NH_4ReO_4) salt, which is the primary commercial form of **rhenum**.^{[5][16]}



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the extraction and recovery of **Rhenium** from molybdenite concentrate.

Experimental Protocols for Rhenium Quantification

Accurately determining the ultra-trace concentrations of **rhenium** in geological samples requires highly sensitive analytical techniques.^[17] Mass spectrometry-based methods are standard, with Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) and Negative Thermal Ionization Mass Spectrometry (N-TIMS) being the most effective.^[17] The following protocol outlines a common method for Re determination using isotope dilution and MC-ICP-MS.

Detailed Methodology: Isotope Dilution MC-ICP-MS

This method is designed for the precise and accurate quantification of **rhenium** in complex geological matrices like rocks and ores.^{[18][19]}

1. Sample Preparation and Spiking:

- A precise mass of the powdered geological sample (e.g., 1-2 grams) is weighed into a Carius tube (a heavy-walled, sealed glass tube).
- A known amount of an isotopically enriched spike solution (typically ^{185}Re) is added to the sample. This is the core of the isotope dilution technique, which allows for highly accurate concentration measurements.^[11]

2. Digestion:

- The sample and spike are digested in the sealed Carius tube with a mixture of concentrated acids (e.g., reverse aqua regia: HCl-HNO_3).^{[18][19]}
- The tube is heated in an oven at a high temperature (e.g., 220-240°C) for an extended period (e.g., 12-24 hours) to ensure complete sample dissolution and equilibration between the sample's natural **rhenium** and the isotopic spike.

3. Osmium Separation (if required):

- If Osmium (Os) analysis is also being performed for Re-Os geochronology, Os is separated first. It is converted to the volatile OsO_4 and removed via distillation.[18] The remaining solution contains the **rhenium**.

4. Desilicification and Matrix Removal:

- After Os distillation, the remaining sample solution is treated with hydrofluoric acid (HF) to remove silicate minerals, which constitute the bulk of many rock samples.[18]
- The sample is then redissolved in an acid medium (e.g., 1.2 M HCl).[18]

5. Chromatographic Separation:

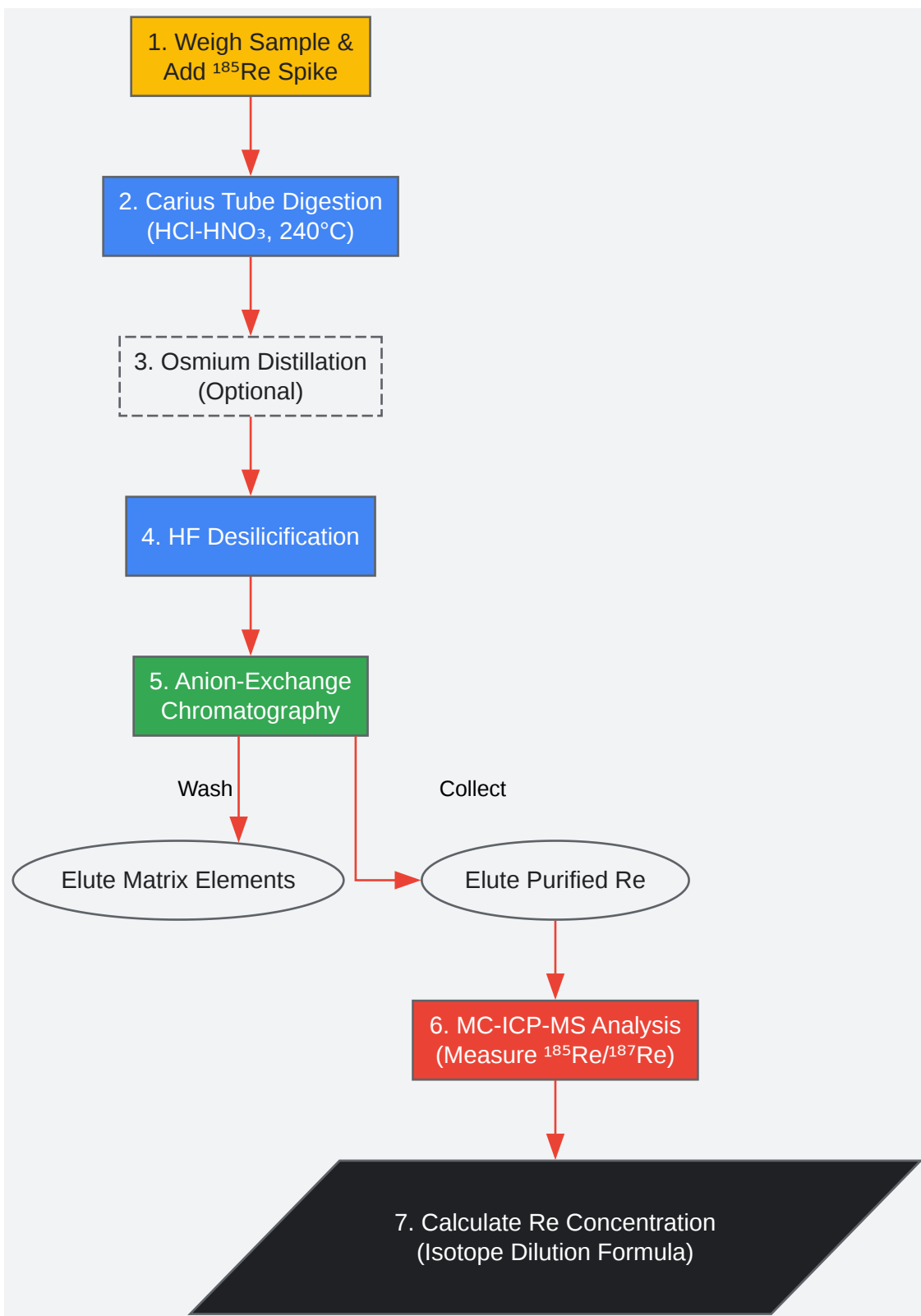
- The sample solution is loaded onto an anion-exchange resin column.[18][19]
- Matrix elements and interferences are washed from the column using specific acids.
- **Rhenium** is selectively eluted from the column using a different acid, typically nitric acid (e.g., 0.75 M HNO_3), resulting in a purified **rhenium** fraction.[18]

6. Mass Spectrometric Analysis:

- The purified **rhenium** solution is introduced into a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).
- The instrument measures the isotopic ratios of **rhenium** (e.g., $^{185}\text{Re}/^{187}\text{Re}$) in the sample-spike mixture with high precision.
- The concentration of **rhenium** in the original sample is calculated from the measured isotope ratio, the known amount and composition of the spike added, and the initial sample mass.

7. Quality Control:

- Procedural blanks (reagents processed without a sample) are analyzed to quantify any **rhenium** contamination introduced during the procedure.[18]
- Certified Reference Materials (CRMs) with known **rhenium** concentrations are analyzed alongside the samples to validate the accuracy and precision of the method.[17][18]



[Click to download full resolution via product page](#)

Caption: Analytical workflow for the determination of **Rhenium** in geological samples via ID-MC-ICP-MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rhenium - Wikipedia [en.wikipedia.org]
- 2. usgs.gov [usgs.gov]
- 3. mineralseducationcoalition.org [mineralseducationcoalition.org]
- 4. Mineral Resource of the Month: Rhenium [earthmagazine.org]
- 5. pubs.usgs.gov [pubs.usgs.gov]
- 6. Isotopes of rhenium - Wikipedia [en.wikipedia.org]
- 7. Rhenium Isotopes - List and Properties [chemlin.org]
- 8. webelements.com [webelements.com]
- 9. brainly.com [brainly.com]
- 10. Rhenium | Re (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. app.ingemmet.gob.pe [app.ingemmet.gob.pe]
- 12. bpasjournals.com [bpasjournals.com]
- 13. A Snapshot of the Earth's Rarest Metals [thermofisher.com]
- 14. researchgate.net [researchgate.net]
- 15. Rhenium [pubs.usgs.gov]
- 16. Rhenium Extraction and Recycling - Quest Metals [questmetals.com]
- 17. Rhenium and osmium analysis in soil and rock samples: a review of ultra-trace detection methods - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 18. tandfonline.com [tandfonline.com]
- 19. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Natural abundance and geological sources of Rhenium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218776#natural-abundance-and-geological-sources-of-rhenium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com